

# Application Notes and Protocols: 1-Phenylpropane-1,2-diol in the Cosmetic Industry

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## Compound of Interest

Compound Name: 1-Phenylpropane-1,2-diol

Cat. No.: B147034

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## Introduction

**1-Phenylpropane-1,2-diol** is a vicinal diol with a phenyl substituent, suggesting its utility in the cosmetic industry as a multifunctional ingredient. Its chemical structure lends itself to potential applications as a humectant, solvent, viscosity-decreasing agent, and antimicrobial agent. These application notes provide a comprehensive overview of its potential uses, safety considerations, and detailed protocols for evaluating its efficacy in cosmetic formulations. While specific quantitative data for **1-Phenylpropane-1,2-diol** is limited in publicly available literature, this document outlines the standardized methodologies for determining its performance characteristics.

## Physicochemical Properties

A summary of the key physicochemical properties of **1-Phenylpropane-1,2-diol** is presented below.

Property	Value	Reference
Chemical Formula	C <sub>9</sub> H <sub>12</sub> O <sub>2</sub>	[1][2]
Molecular Weight	152.19 g/mol	[1]
Appearance	Colorless to pale yellow liquid or solid	[3]
Solubility	Soluble in polar solvents	[3]
LogP (Octanol/Water)	1.101 (Crippen Calculated)	[4]

## Applications in Cosmetics

Based on its chemical structure and the known functions of similar molecules, **1-Phenylpropane-1,2-diol** is proposed for the following applications in the cosmetic industry:

- **Humectant/Moisturizing Agent:** The presence of two hydroxyl groups allows **1-Phenylpropane-1,2-diol** to bind water, suggesting its potential as a humectant to hydrate the skin. Diols are commonly used in cosmetics for their moisturizing properties.
- **Antimicrobial Agent/Preservative Booster:** Phenylpropanoid derivatives have demonstrated antimicrobial activity. **1-Phenylpropane-1,2-diol** may inhibit the growth of or act as a bactericidal/fungicidal agent against common spoilage microorganisms in cosmetic formulations. It could also be used to boost the efficacy of traditional preservatives, allowing for lower concentrations and reducing the potential for irritation.
- **Solvent:** Its polarity suggests it can function as a solvent for other cosmetic ingredients, aiding in their dispersion and delivery within a formulation.
- **Viscosity-Decreasing Agent:** Like other small diols, it can reduce the viscosity of formulations, which can be useful in creating products with a desirable texture and spreadability.[5]
- **Penetration Enhancer:** The combination of a lipophilic phenyl group and hydrophilic hydroxyl groups may facilitate the penetration of other active ingredients through the stratum corneum.

## Efficacy Data (Hypothetical and Comparative)

As specific efficacy data for **1-Phenylpropane-1,2-diol** is not readily available, the following tables provide a template for data presentation. For illustrative purposes, some data from related compounds are included and noted as such.

**Table 1: Moisturizing Efficacy (Illustrative)**

Parameter	Test Concentration	Change from Baseline (at 4 hours)	p-value	Notes
Corneometer Units	2% in O/W Emulsion	+15%	<0.05	Hypothetical data
TEWL (g/m <sup>2</sup> /h)	2% in O/W Emulsion	-10%	<0.05	Hypothetical data
Comparative Data				
1,3-Propanediol (5%)	5% in aqueous solution	Significant increase in skin hydration	<0.05	Based on studies of similar diols.
Glycerin (5%)	5% in aqueous solution	Significant increase in skin hydration	<0.05	Industry benchmark humectant.

**Table 2: Antimicrobial Efficacy - Minimum Inhibitory Concentration (MIC) (Illustrative)**

Microorganism	ATCC Strain	MIC of 1-Phenylpropane-1,2-diol (% v/v)	MIC of Phenoxyethanol (% v/v)
Staphylococcus aureus	6538	Data to be determined	0.5 - 1.0
Escherichia coli	8739	Data to be determined	0.5 - 1.0
Pseudomonas aeruginosa	9027	Data to be determined	0.5 - 1.0
Candida albicans	10231	Data to be determined	0.25 - 0.5
Aspergillus brasiliensis	16404	Data to be determined	0.25 - 0.5

## Experimental Protocols

The following are detailed protocols for evaluating the key performance attributes of **1-Phenylpropane-1,2-diol**.

### Protocol 1: Evaluation of Skin Moisturization Potential (In Vitro)

This protocol outlines the procedure for assessing the moisturizing effect of a formulation containing **1-Phenylpropane-1,2-diol** using an in vitro 3D human epidermis model.

Materials:

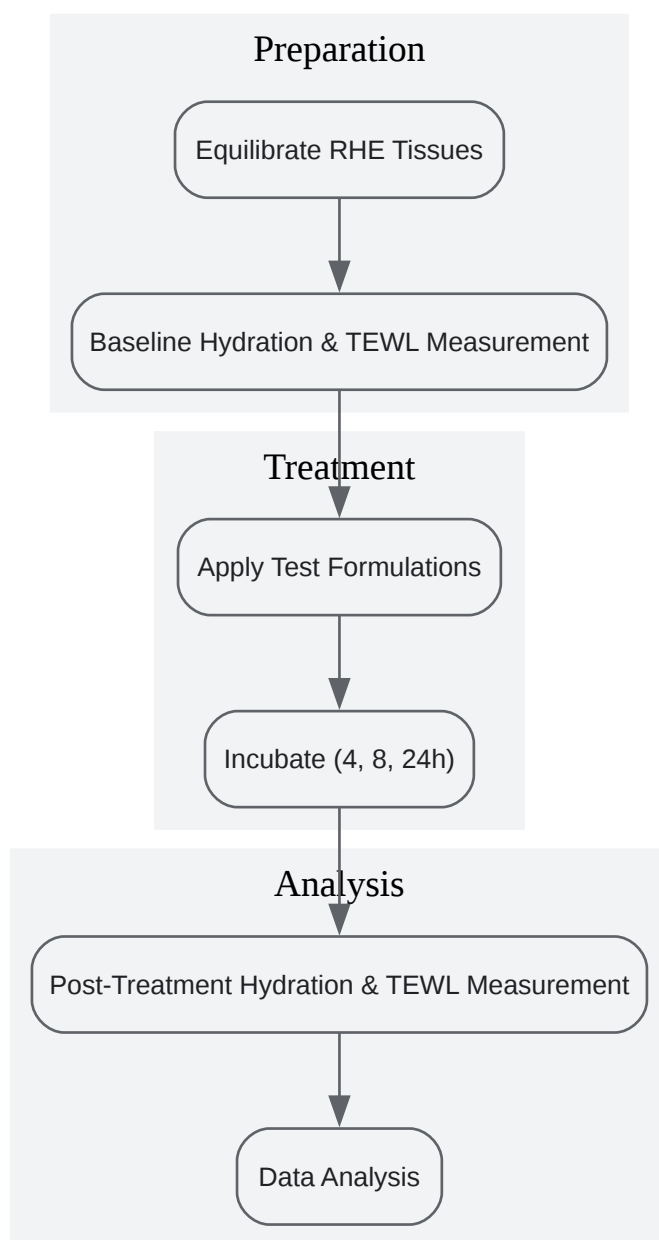
- Reconstituted human epidermis (RHE) tissues
- Assay medium
- Test formulation (e.g., O/W emulsion) with and without **1-Phenylpropane-1,2-diol**
- Positive control (e.g., formulation with 5% Glycerin)
- Negative control (untreated tissues)

- Phosphate-buffered saline (PBS)
- Corneometer and Tewameter probes adapted for in vitro measurements

#### Procedure:

- **Tissue Equilibration:** Culture the RHE tissues at the air-liquid interface in a 6-well plate with 1 mL of maintenance medium per well. Incubate for 24 hours at 37°C and 5% CO<sub>2</sub>.
- **Baseline Measurements:** After equilibration, perform baseline skin hydration (Corneometer) and transepidermal water loss (TEWL, Tewameter) measurements.
- **Product Application:** Apply 2 mg/cm<sup>2</sup> of the test formulation, positive control, and negative control vehicle to the surface of the RHE tissues.
- **Incubation:** Incubate the treated tissues for a defined period (e.g., 4, 8, and 24 hours) at 37°C and 5% CO<sub>2</sub>.
- **Post-Treatment Measurements:** At each time point, gently remove any excess formulation with a sterile, dry cotton swab. Acclimatize the tissues to room temperature and humidity for 15 minutes before measuring skin hydration and TEWL.
- **Data Analysis:** Calculate the percentage change in Corneometer units and TEWL from baseline for each treatment group. Statistical significance can be determined using a Student's t-test or ANOVA.

#### Workflow Diagram:



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Figure 1: Workflow for In Vitro Skin Moisturization Evaluation.

## Protocol 2: Determination of Antimicrobial Efficacy (MIC and Preservative Efficacy Test)

This protocol describes the determination of the Minimum Inhibitory Concentration (MIC) and follows the guidelines for a Preservative Efficacy Test (PET) based on USP <51> and ISO 11930.

## Part A: Minimum Inhibitory Concentration (MIC) Assay

### Materials:

- **1-Phenylpropane-1,2-diol**
- Test microorganisms (e.g., *S. aureus*, *E. coli*, *P. aeruginosa*, *C. albicans*, *A. brasiliensis*)
- Tryptic Soy Broth (TSB) for bacteria
- Sabouraud Dextrose Broth (SDB) for fungi
- 96-well microplates
- Sterile water or appropriate solvent

### Procedure:

- **Prepare Stock Solution:** Prepare a stock solution of **1-Phenylpropane-1,2-diol** in a suitable solvent.
- **Serial Dilutions:** Perform serial two-fold dilutions of the stock solution in the appropriate broth in a 96-well plate.
- **Inoculation:** Inoculate each well with a standardized suspension of the test microorganism to a final concentration of approximately  $5 \times 10^5$  CFU/mL.
- **Incubation:** Incubate the plates at 30-35°C for 24-48 hours for bacteria and 20-25°C for 3-5 days for fungi.
- **MIC Determination:** The MIC is the lowest concentration of **1-Phenylpropane-1,2-diol** that completely inhibits visible growth of the microorganism.

## Part B: Preservative Efficacy Test (Challenge Test)

### Materials:

- Cosmetic formulation with and without **1-Phenylpropane-1,2-diol**

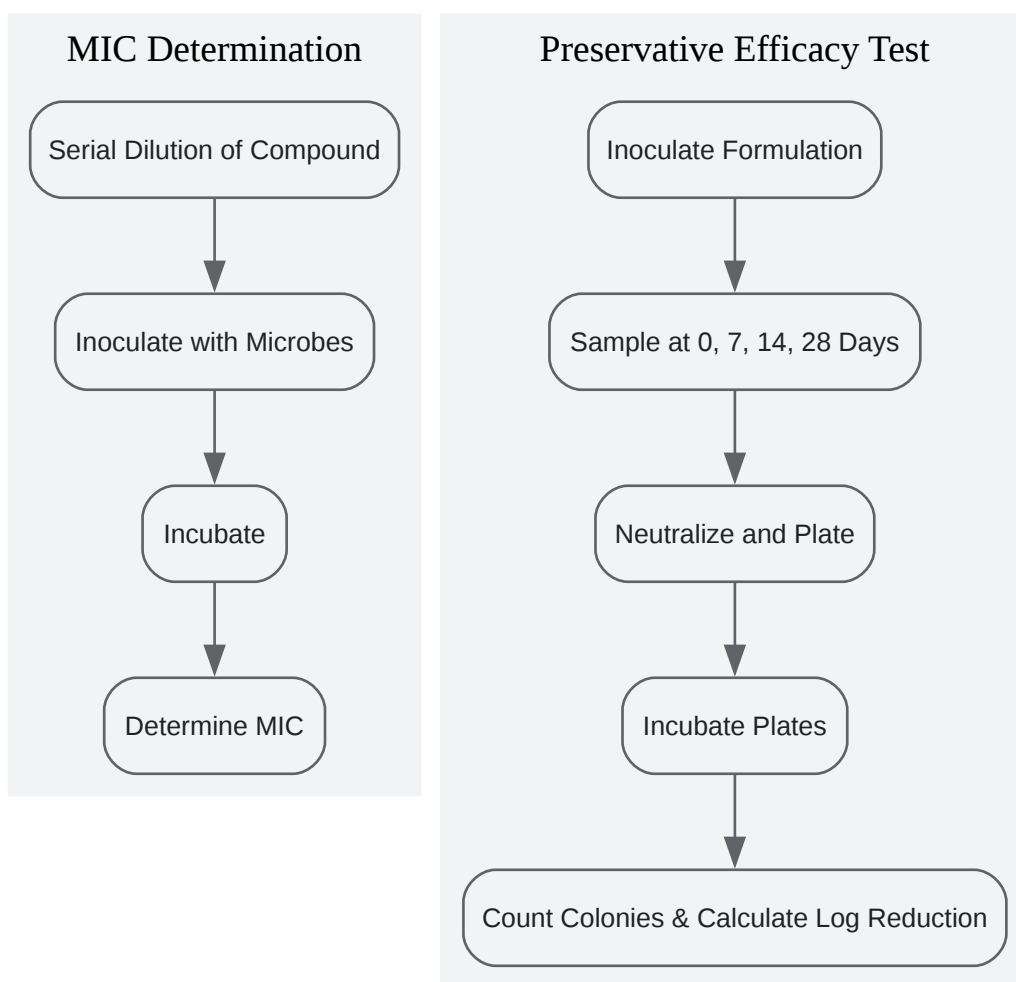
- Standardized inoculums of test microorganisms
- Neutralizing broth (e.g., D/E Neutralizing Broth)
- Agar plates (Tryptic Soy Agar, Sabouraud Dextrose Agar)

Procedure:

- Inoculation: Inoculate separate containers of the cosmetic formulation with each test microorganism to achieve a final concentration of  $10^5$  to  $10^6$  CFU/g or mL.
- Sampling: At specified intervals (0, 7, 14, and 28 days), withdraw a sample from each container.
- Neutralization and Plating: Serially dilute the sample in neutralizing broth and plate onto the appropriate agar medium.
- Incubation: Incubate the plates under the conditions described for the MIC assay.
- Colony Counting: Count the number of colonies and calculate the log reduction from the initial inoculum.
- Evaluation: Compare the log reduction to the criteria specified in USP <51> or ISO 11930 to determine the preservative efficacy.

Workflow Diagram:





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Figure 2: Workflow for Antimicrobial Efficacy Testing.

## Safety and Toxicology

Based on the Safety Data Sheet (SDS) for **1-phenylpropane-1,2-diol**, the following safety precautions should be observed<sup>[6]</sup>:

- Handling: Handle in a well-ventilated place. Wear suitable protective clothing, gloves, and eye/face protection. Avoid formation of dust and aerosols.<sup>[6]</sup>
- First Aid Measures:
  - Inhalation: Move to fresh air. If breathing is difficult, give oxygen.<sup>[6]</sup>

- Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water.[6]
- Eye Contact: Rinse with pure water for at least 15 minutes.[6]
- Ingestion: Rinse mouth with water. Do not induce vomiting.[6]
- Skin Irritation and Sensitization: While specific data for **1-phenylpropane-1,2-diol** is not available, related glycols like propylene glycol and 1,3-propanediol have been shown to have a low potential for skin irritation and sensitization in human repeat-insult patch tests (RIPT). [7][8][9] However, testing of the final formulation is always recommended.

## Formulation Guidelines

**1-Phenylpropane-1,2-diol** can be incorporated into various cosmetic formulations. Below are general guidelines for its use in an oil-in-water (O/W) emulsion.

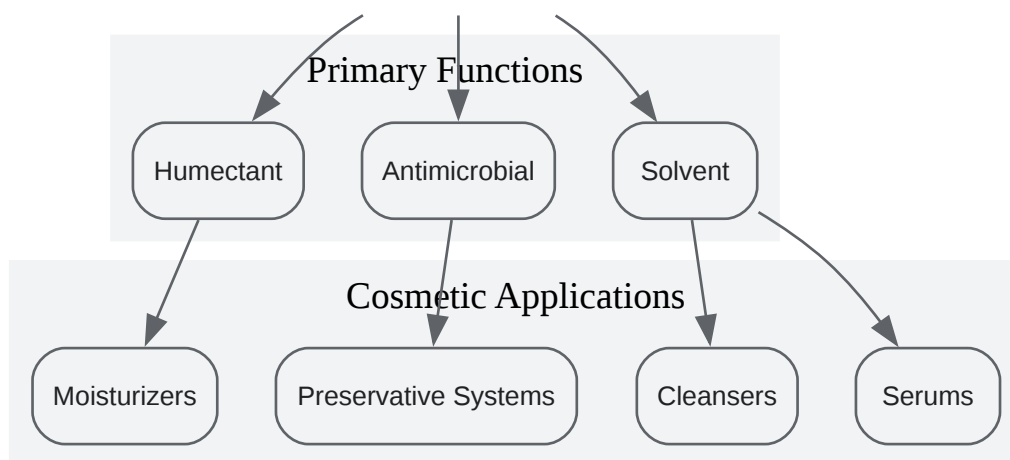
Example O/W Cream Formulation Framework:

Phase	Ingredient	Function	Concentration (%)
A	Deionized Water	Solvent	q.s. to 100
1-Phenylpropane-1,2-diol	Humectant, Antimicrobial Booster	1.0 - 5.0	
Glycerin	Humectant	2.0 - 5.0	
Xanthan Gum	Thickener	0.2 - 0.5	
B	Cetearyl Alcohol	Emulsifier, Thickener	2.0 - 5.0
Glyceryl Stearate	Emulsifier	1.0 - 3.0	
Caprylic/Capric Triglyceride	Emollient	5.0 - 15.0	
Dimethicone	Emollient	1.0 - 3.0	
C	Preservative (e.g., Phenoxyethanol, Ethylhexylglycerin)	Preservative	As required
Fragrance	Fragrance	As required	
pH Adjuster (e.g., Citric Acid, Sodium Hydroxide)	pH Adjuster	to pH 5.5 - 6.5	

#### Procedure:

- Heat Phase A and Phase B separately to 75°C.
- Add Phase B to Phase A with homogenization.
- Cool to 40°C with gentle stirring.
- Add Phase C ingredients individually, mixing well after each addition.
- Adjust pH if necessary.

Logical Relationship Diagram:



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Figure 3: Functional Relationships of **1-Phenylpropane-1,2-diol**.

## Conclusion

**1-Phenylpropane-1,2-diol** is a promising multifunctional ingredient for the cosmetic industry. While further studies are needed to quantify its efficacy as a moisturizer and antimicrobial agent, the protocols outlined in these application notes provide a robust framework for its evaluation. Its favorable physicochemical properties and the safety profile of related compounds suggest it can be a valuable component in a wide range of personal care products. It is recommended that formulators conduct the necessary efficacy and safety testing to substantiate claims for their specific applications.

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## References

- 1. (1R,2S)-1-Phenylpropane-1,2-diol | C<sub>9</sub>H<sub>12</sub>O<sub>2</sub> | CID 9964150 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. guidechem.com [guidechem.com]
- 3. CAS 40421-52-1: (1S,2R)-1-phenylpropane-1,2-diol [cymitquimica.com]
- 4. 1-phenylpropane-1,2-diol (CAS 1855-09-0) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 5. cir-safety.org [cir-safety.org]
- 6. chemicalbook.com [chemicalbook.com]
- 7. researchgate.net [researchgate.net]
- 8. cosmeticsandtoiletries.com [cosmeticsandtoiletries.com]
- 9. cosmeticsandtoiletries.com [cosmeticsandtoiletries.com]
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